

¹H NMR and ¹³C NMR data for 1-[(4-Nitrophenyl)sulfonyl]pyrrolidine

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Compound of Interest

Compound Name: 1-[(4-Nitrophenyl)sulfonyl]pyrrolidine

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An In-Depth Technical Guide to the ¹H and ¹³C NMR Spectroscopic Analysis of **1-[(4-Nitrophenyl)sulfonyl]pyrrolidine**

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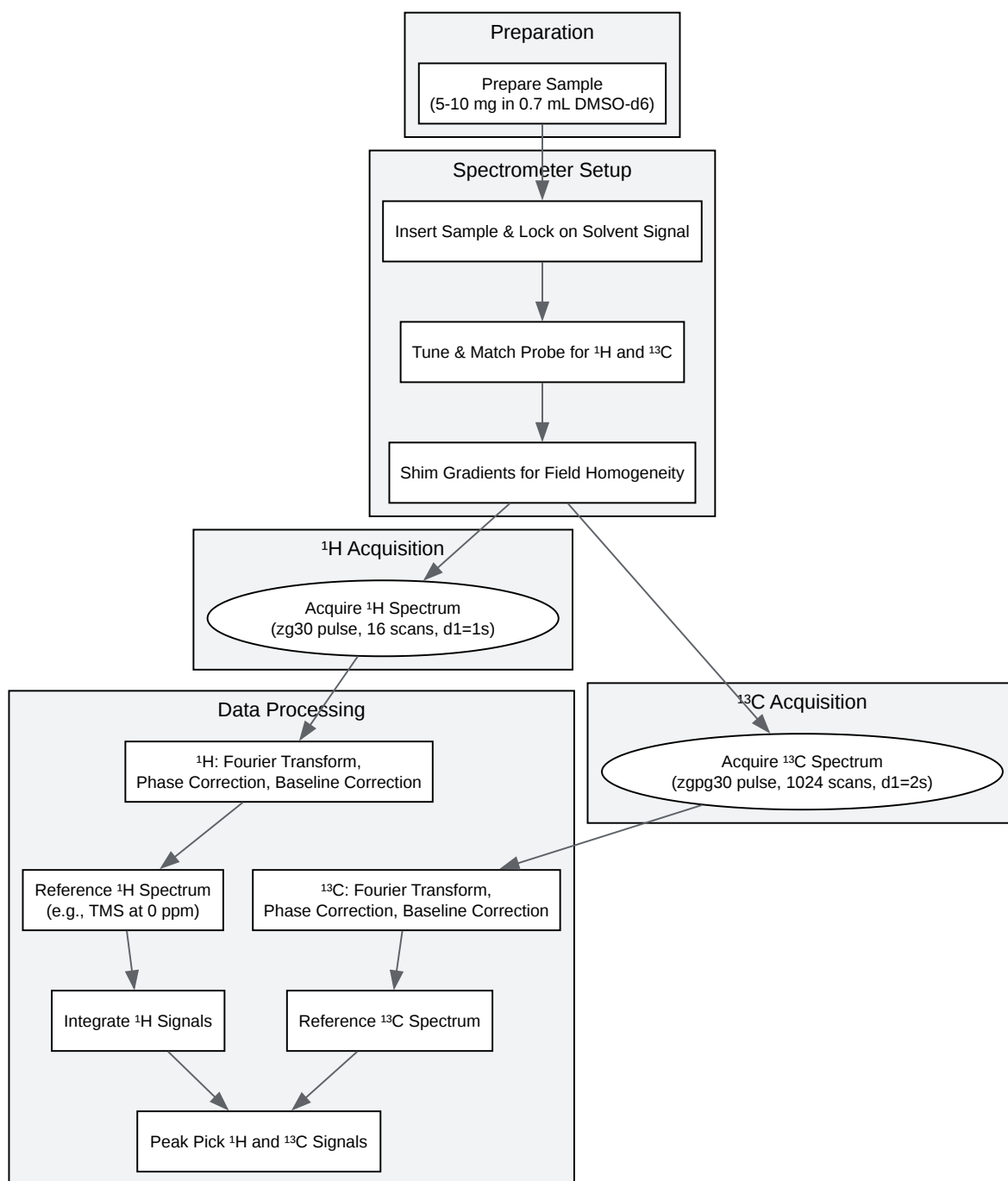
Introduction

1-[(4-Nitrophenyl)sulfonyl]pyrrolidine is a sulfonamide derivative incorporating a pyrrolidine ring and a 4-nitrophenylsulfonyl group. Sulfonamides are a critical class of compounds in medicinal chemistry and drug development, known for a wide range of biological activities. The precise structural elucidation of such molecules is paramount for understanding their structure-activity relationships and ensuring their quality and purity.

Nuclear Magnetic Resonance (NMR) spectroscopy stands as the most powerful and definitive analytical technique for determining the molecular structure of organic compounds in solution. This guide provides a comprehensive analysis of the ¹H and ¹³C NMR spectra of **1-[(4-Nitrophenyl)sulfonyl]pyrrolidine**. It is intended for researchers, scientists, and drug development professionals, offering not just the spectral data but also the underlying principles and experimental considerations for its accurate interpretation.

Molecular Structure and Atom Numbering

A clear understanding of the molecular structure is the foundation for spectral assignment. The diagram below illustrates the structure of **1-[(4-Nitrophenyl)sulfonyl]pyrrolidine** with systematic numbering used throughout this guide for NMR signal correlation.



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